

An In-depth Technical Guide to 4-Ethynyl-2,6-dimethylaniline

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Compound of Interest

Compound Name: 4-Ethynyl-3,5-dimethylaniline

Cat. No.: B13472250

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Introduction

4-Ethynyl-2,6-dimethylaniline, also known by its IUPAC name 4-ethynyl-2,6-dimethylaniline and CAS number 255850-24-9, is a versatile bifunctional organic compound. It incorporates a sterically hindered 2,6-dimethylaniline core with a reactive terminal alkyne (ethynyl group) at the para position. This unique combination of a nucleophilic amino group and a reactive ethynyl moiety makes it a valuable building block in several areas of chemical research and development, including medicinal chemistry, polymer science, and materials science. The 2,6-dimethylaniline scaffold is a key pharmacophore in a number of local anesthetics, including Lidocaine, and its derivatives are of significant interest in the development of new therapeutic agents.[1] The presence of the ethynyl group allows for its participation in a variety of coupling reactions and polymerizations, making it a precursor to advanced materials with tailored electronic and physical properties.[1][2]

Molecular Structure and Synonyms

The chemical structure of 4-ethynyl-2,6-dimethylaniline is characterized by a benzene ring substituted with an amino group at position 1, two methyl groups at positions 2 and 6, and an

ethynyl group at position 4. The steric hindrance provided by the two methyl groups ortho to the amine can influence its reactivity and the conformational properties of molecules derived from it.

Synonyms:

- 4-Ethynyl-2,6-dimethylaniline
- 2,6-Dimethyl-4-ethynylbenzenamine
- 4-Amino-2,6-dimethylphenylacetylene (colloquial)

Chemical Structure:

Physicochemical Properties

A summary of the key physicochemical properties of 4-ethynyl-2,6-dimethylaniline and its important precursor, 2,6-dimethylaniline, are presented in the table below. The properties for the target molecule are estimated based on data from structurally similar compounds where direct experimental data is not available.

Property	4-Ethynyl-2,6-dimethylaniline	2,6-Dimethylaniline
CAS Number	255850-24-9	87-62-7[3]
Molecular Formula	C ₁₀ H ₁₁ N	C ₈ H ₁₁ N[3]
Molecular Weight	145.21 g/mol	121.18 g/mol [4]
Appearance	Estimated to be a solid	Colorless to yellow liquid[3][4]
Melting Point	Not reported	11.45 °C[3]
Boiling Point	Not reported	215 °C[3]
Solubility	Soluble in common organic solvents	Slightly soluble in water[4]

Synthesis

The most common and efficient method for the synthesis of 4-ethynyl-2,6-dimethylaniline is through a palladium-catalyzed cross-coupling reaction, specifically the Sonogashira coupling. [1] This reaction involves the coupling of a terminal alkyne with an aryl halide. The general synthetic strategy involves the halogenation of 2,6-dimethylaniline at the para-position, followed by the Sonogashira coupling with a protected alkyne, and subsequent deprotection.

A plausible synthetic pathway is outlined below:



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Sources

- 1. 4-Ethynyl-2,6-dimethylaniline|CAS 255850-24-9 [[benchchem.com](https://www.benchchem.com)]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 2,6-Xylidine - Wikipedia [en.wikipedia.org]
- 4. 2,6-Dimethylaniline | C₈H₁₁N | CID 6896 - PubChem [pubchem.ncbi.nlm.nih.gov]
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